

# Introduction: Unveiling a Key Pharmaceutical Building Block

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## Compound of Interest

Compound Name: *Benzofuran-6-ylboronic acid*

CAS No.: *851525-10-5*

Cat. No.: *B1524391*

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1-Benzofuran-6-carboxylic acid, identified by the CAS number 77095-51-3, is a heterocyclic organic compound that has emerged as a crucial structural motif and starting material in modern medicinal chemistry. While seemingly a simple molecule, its intrinsic chemical architecture is pivotal in the synthesis of complex therapeutic agents. Its primary significance lies in its role as a key intermediate in the production of Lifitegrast, an important ophthalmic drug, and its utility in the development of novel antiviral compounds.<sup>[1][2][3][4][5]</sup> This guide offers a comprehensive technical overview for researchers, scientists, and drug development professionals, delving into its physicochemical properties, core applications, handling protocols, and procurement landscape.



CAS: 77095-51-3

Formula: C<sub>9</sub>H<sub>6</sub>O<sub>3</sub>

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Caption: Chemical structure and key identifiers of 1-Benzofuran-6-carboxylic acid.

## Section 1: Physicochemical Properties and Characterization

A thorough understanding of a compound's physical and chemical properties is fundamental to its successful application in synthesis and formulation. The characteristics of 1-benzofuran-6-carboxylic acid dictate its handling, reactivity, and behavior in various experimental settings.

### Quantitative Data Summary

The key physicochemical properties are summarized below for easy reference. These values, primarily derived from predictive models and supplier data sheets, provide a critical baseline for experimental design.

Property	Value	Source(s)
CAS Number	77095-51-3	[1][2][3][6][7][8]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> O <sub>3</sub>	[2][6][8]
Molecular Weight	162.14 g/mol	[2][9][8]
IUPAC Name	1-benzofuran-6-carboxylic acid	[2][6][8]
Appearance	Dark Yellow to Very Dark Yellow or White Solid/Powder	[1][2][5][6][10][11]
Melting Point	>182°C (decomposes)	[1][2][3]
Boiling Point (Predicted)	325.6 ± 15.0 °C at 760 mmHg	[1][2][12]
Density (Predicted)	1.363 ± 0.06 g/cm <sup>3</sup>	[1][2]
pKa (Predicted)	4.02 ± 0.30	[1][3]
Solubility	Slightly soluble in DMSO and Methanol	[1][2][3]

## Field-Proven Insights for the Researcher

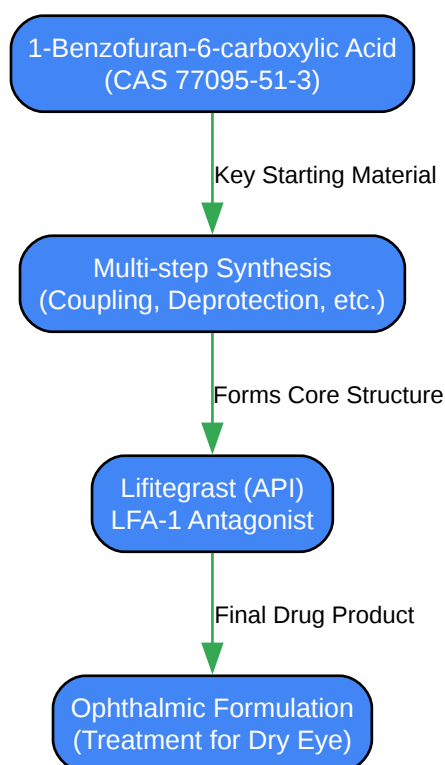
- **Causality Behind Experimental Choices:** The predicted pKa of approximately 4.02 is a critical parameter. It indicates that at physiological pH (~7.4), the molecule will exist almost entirely in its deprotonated, anionic carboxylate form. This is essential when designing biological assays, as the charge state affects membrane permeability and interaction with biological targets. For synthetic chemists, this acidic nature means that base-sensitive functional groups in other reactants may require protection, and the choice of reaction conditions must account for potential acid-base side reactions.
- **Solubility and Reaction Conditions:** The limited solubility profile necessitates careful solvent selection.<sup>[1][2][3]</sup> While slightly soluble in DMSO and methanol, scaling up reactions may require exploring solvent mixtures or alternative polar aprotic solvents to achieve sufficient concentration for efficient reactivity. Its high melting point suggests strong intermolecular forces in the solid state, reinforcing its low solubility in nonpolar solvents.<sup>[1][2][3]</sup>
- **Stability and Storage:** The recommended storage condition is at room temperature in a dry, sealed environment.<sup>[1][3][13]</sup> This implies good thermal stability at ambient temperatures, but the "sealed in dry" recommendation is crucial to prevent hydration or reaction with atmospheric moisture, which could compromise sample purity over time.

## Section 2: Core Applications in Drug Discovery and Development

The utility of 1-benzofuran-6-carboxylic acid is not theoretical; it is a validated and critical component in the synthesis of clinically relevant molecules.

### The Lifitegrast Synthesis Pathway

The most prominent application of this compound is as a key building block for Lifitegrast, a lymphocyte function-associated antigen-1 (LFA-1) antagonist. Lifitegrast is prescribed as an ophthalmic solution for the treatment of dry eye disease.<sup>[1][2][3][9]</sup> It functions by blocking the interaction between LFA-1 on T-cells and its cognate ligand, intercellular adhesion molecule-1 (ICAM-1), thereby inhibiting T-cell-mediated inflammation.<sup>[11]</sup> The benzofuran core provided by CAS 77095-51-3 is integral to the final structure of Lifitegrast, making it an indispensable starting material.<sup>[4][5]</sup>



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Caption: Logical workflow from intermediate to final drug application.

## Role in HIV Research

Beyond ophthalmology, 1-benzofuran-6-carboxylic acid has been utilized as a reagent in the preparation of piperidinylpyrimidine derivatives.<sup>[1][2][3][9]</sup> These derivatives have been investigated as inhibitors of HIV-1 Long Terminal Repeat (LTR) activation.<sup>[1][2][3][9]</sup> The HIV-1 LTR is a critical region of the viral genome that controls the transcription of viral genes. Inhibiting its activation presents a potential therapeutic strategy for suppressing viral replication. This application showcases the versatility of the benzofuran scaffold in generating molecular diversity for screening against various disease targets.

## Section 3: Safety, Handling, and Quality Control

As a laboratory chemical, adherence to strict safety protocols and quality assessment is non-negotiable for ensuring both personnel safety and experimental reproducibility.

### Safety and Handling Protocol

The compound is classified with a "Warning" signal word and is associated with specific hazards.[3][6]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3][6]
- Precautionary Statements: P261 (Avoid breathing dust), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[3][6]

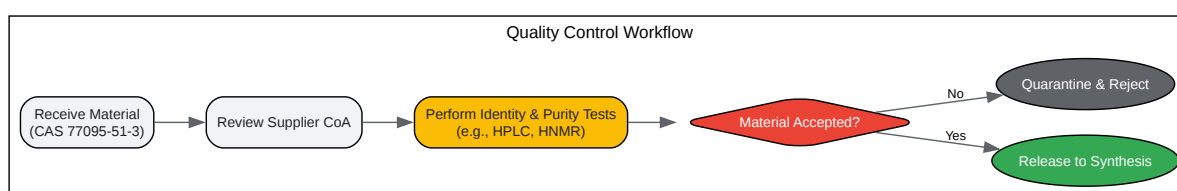
Self-Validating Laboratory Handling Protocol:

- Preparation: Before handling, confirm the location of the nearest safety shower and eyewash station. Ensure a chemical fume hood is operational.
- Personal Protective Equipment (PPE): Don a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with side shields.
- Dispensing (Trustworthy System):
  - Conduct all weighing and transfers of the solid compound within the fume hood to prevent inhalation of dust (addresses H335 and P261).
  - Use a spatula to transfer the material to a tared weigh boat or directly into the reaction vessel. Avoid any actions that could generate airborne dust.
  - Promptly and securely reseal the main container to protect the remaining material from atmospheric moisture.
- Contact Mitigation:
  - In case of skin contact, immediately wash the affected area with copious amounts of water (addresses H315).
  - In case of eye contact, use the eyewash station for at least 15 minutes, holding the eyelids open, and seek immediate medical attention (addresses H319 and P305).

- Disposal: Dispose of contaminated materials and waste according to institutional and local regulations for chemical waste.

## Quality Control Workflow

The integrity of any synthesis depends on the quality of the starting materials. Commercially available 1-benzofuran-6-carboxylic acid is typically offered at 95% to 98% purity.[6][14][15] For demanding applications, especially in late-stage drug development or GMP synthesis, independent verification is crucial.



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Caption: A standard workflow for incoming material quality control.

## Section 4: Sourcing and Supplier Overview

Sourcing of critical starting materials is a pivotal step in the drug development pipeline. The selection of a supplier should be based not only on cost but also on the availability of comprehensive documentation, such as Certificates of Analysis (CoA) and Safety Data Sheets (SDS), which are essential for regulatory compliance and experimental reproducibility.

Supplier	Purity Offered	Notes
Sigma-Aldrich	95%	Available through Aldrich Partner (Synthonix Corporation).
AChemBlock	95%	Provides material in various quantities (e.g., 25g, 100g).[6]
BOC Sciences	≥95%	Lists the compound as a Lifitegrast impurity/intermediate.[2]
Apollo Scientific	98%	UK-based supplier with international shipping.[14]
SynQuest Laboratories	98%	US-based supplier specializing in research chemicals.[15]
ChemicalBook	Varies	A platform listing multiple suppliers from various regions. [1][3]
Pharmaffiliates	N/A	Supplier of pharmaceutical standards and intermediates. [9]

## Conclusion

1-Benzofuran-6-carboxylic acid (CAS 77095-51-3) stands as a testament to the importance of well-characterized building blocks in pharmaceutical research. Its defined physicochemical properties, established role in the synthesis of the FDA-approved drug Lifitegrast, and its demonstrated utility in exploring new therapeutic avenues in virology underscore its value to the scientific community. For researchers and developers, a comprehensive understanding of its properties, handling requirements, and supply chain is paramount to leveraging its full potential in the ongoing quest for novel and effective medicines.

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